

# An In-Depth Technical Guide to 2-Methylheptadecane: Synonyms, Properties, and Scientific Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Methylheptadecane**

Cat. No.: **B108993**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-methylheptadecane**, a branched-chain alkane with significant roles in chemical ecology and fuel science. This document details its nomenclature, physicochemical properties, synthesis, and analytical methods, with a focus on its function as an insect sex pheromone and its application in the formulation of diesel surrogate fuels.

## Nomenclature and Synonyms

**2-Methylheptadecane** is known by several names in scientific literature and chemical databases. A clear understanding of these synonyms is crucial for comprehensive literature searches and unambiguous scientific communication.

Nomenclature Type	Synonym	Reference
IUPAC Name	2-Methylheptadecane	<a href="#">[1]</a> <a href="#">[2]</a>
Common Name	Isooctadecane	<a href="#">[1]</a>
CAS Registry Number	1560-89-0	<a href="#">[1]</a> <a href="#">[2]</a>
Other Synonyms	Heptadecane, 2-methyl-	<a href="#">[1]</a> <a href="#">[2]</a>
16-Methylheptadecane		
Dimethyl-hexadecane	<a href="#">[1]</a>	
NSC 125393	<a href="#">[1]</a>	

## Physicochemical Properties

The physical and chemical properties of **2-methylheptadecane** are fundamental to understanding its behavior in biological and chemical systems.

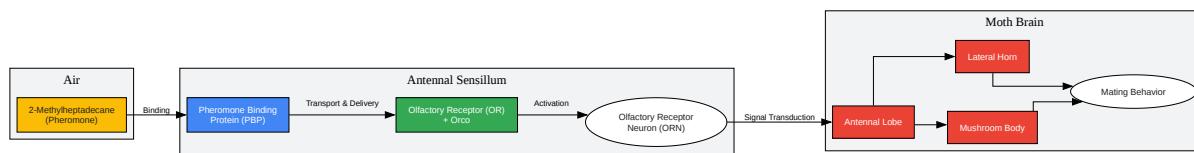
Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>38</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	254.50 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	5-6 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	311 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Density	0.784 g/mL	<a href="#">[4]</a>
Refractive Index	1.440	<a href="#">[4]</a>
logP (o/w)	10.140 (estimated)	<a href="#">[2]</a>
Water Solubility	0.0001081 mg/L @ 25 °C (estimated)	<a href="#">[2]</a>

## Role as an Insect Sex Pheromone

**2-Methylheptadecane** has been identified as a key component of the sex pheromone in several species of tiger moths (family Arctiidae), including the *Holomelina aurantiaca* complex and *Pyrrharctia isabella*.<sup>[5][6]</sup> In these species, it acts as a chemical signal released by females to attract males for mating.

## Pheromone Signaling Pathway

While the specific olfactory receptors for **2-methylheptadecane** in tiger moths have not been fully characterized, a general signaling pathway for insect olfaction can be inferred. This pathway involves the detection of the pheromone by specialized olfactory receptor neurons (ORNs) located in the antennae, leading to a behavioral response in the male moth.



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**Fig. 1:** Generalized insect olfactory signaling pathway for **2-Methylheptadecane**.

## Application in Diesel Surrogate Fuels

**2-Methylheptadecane** is also utilized as a component in the formulation of diesel surrogate fuels.<sup>[7][8][9][10]</sup> These surrogates are precisely defined mixtures of a limited number of pure hydrocarbons designed to emulate the complex combustion properties of real diesel fuel. The inclusion of branched alkanes like **2-methylheptadecane** is important for accurately modeling the ignition and emission characteristics of diesel fuel.<sup>[10]</sup>

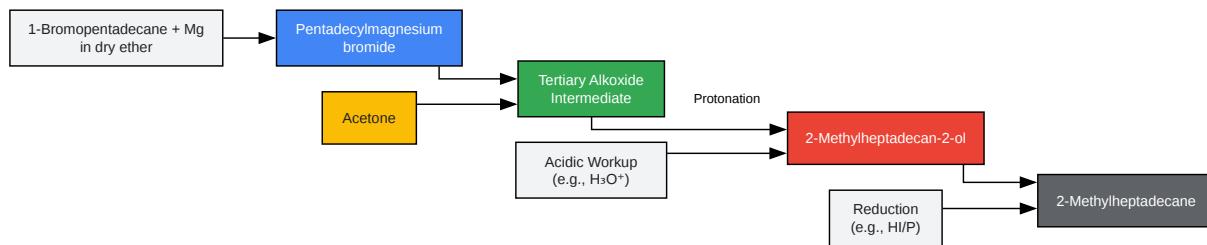
## Experimental Protocols

### Synthesis of 2-Methylheptadecane

Several synthetic routes to **2-methylheptadecane** have been reported in the literature. Two common methods are the Grignard reaction and the Wittig reaction.

### 5.1.1. Grignard Reaction Protocol

This method involves the coupling of a Grignard reagent with a suitable alkyl halide. For the synthesis of **2-methylheptadecane**, a common approach is the reaction of a pentadecyl magnesium halide with a propyl halide, followed by appropriate workup and purification.



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**Fig. 2:** Grignard reaction workflow for **2-Methylheptadecane** synthesis.

A detailed experimental procedure would involve the slow addition of 1-bromopentadecane to magnesium turnings in anhydrous diethyl ether under an inert atmosphere to form the Grignard reagent. This is followed by the dropwise addition of acetone at a low temperature. The reaction is then quenched with a saturated aqueous solution of ammonium chloride, and the product is extracted, dried, and purified. The resulting tertiary alcohol is then reduced to **2-methylheptadecane**.

### 5.1.2. Wittig Reaction Protocol

The Wittig reaction provides an alternative route for the synthesis of alkenes, which can then be hydrogenated to the corresponding alkanes. For **2-methylheptadecane**, this would involve the reaction of a phosphonium ylide with a long-chain aldehyde or ketone.[\[11\]](#)[\[12\]](#)[\[13\]](#)

The general steps for a Wittig-based synthesis would be:

- Preparation of the Phosphonium Salt: Reaction of triphenylphosphine with a suitable alkyl halide (e.g., 2-bromopropane) via an SN2 reaction.[11][12]
- Formation of the Ylide: Deprotonation of the phosphonium salt with a strong base like n-butyllithium to form the Wittig reagent.[11][12]
- Wittig Reaction: Reaction of the ylide with a long-chain aldehyde (e.g., hexadecanal).
- Hydrogenation: Catalytic hydrogenation of the resulting alkene to yield **2-methylheptadecane**.

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is the primary analytical technique for the identification and quantification of **2-methylheptadecane** in various matrices, such as insect extracts or fuel samples.

### 5.2.1. Sample Preparation

For the analysis of insect pheromones, a common method involves the extraction of the pheromone gland in a suitable organic solvent like hexane. For fuel samples, dilution in an appropriate solvent is typically sufficient.

### 5.2.2. GC-MS Protocol

A typical GC-MS protocol for the analysis of **2-methylheptadecane** would involve:

- Gas Chromatograph: Equipped with a non-polar capillary column (e.g., DB-5ms).
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: A temperature gradient is used to ensure good separation, for example, starting at a low temperature and ramping up to a higher temperature.
- Injector: Splitless injection is often used for trace analysis.
- Mass Spectrometer: Operated in electron ionization (EI) mode. The mass spectrum of **2-methylheptadecane** is characterized by a molecular ion peak and a series of fragment ions

corresponding to the loss of alkyl groups.[3]



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**Fig. 3:** General workflow for the GC-MS analysis of **2-Methylheptadecane**.

## Conclusion

**2-Methylheptadecane** is a versatile molecule with important functions in both the natural world and industrial applications. A thorough understanding of its synonyms, properties, and the experimental methods for its synthesis and analysis is essential for researchers in chemical ecology, entomology, and fuel science. This guide provides a foundational resource for professionals working with this compound, facilitating further research and development.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Methylheptadecane: Synonyms, Properties, and Scientific Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b108993#synonyms-for-2-methylheptadecane-in-scientific-literature>]

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